

# guidelines for safe handling and disposal of Dinosam

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## Compound of Interest

Compound Name: *Dinosam*

Cat. No.: *B1213061*

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## Application Notes and Protocols for Dinosam

For Researchers, Scientists, and Drug Development Professionals

### Disclaimer

**Dinosam**, also known as 2-sec-amyl-4,6-dinitrophenol, is a highly toxic compound. Its use has been severely restricted in many countries due to safety and environmental concerns.<sup>[1]</sup> These guidelines are intended for use in controlled laboratory research settings only by trained professionals. Strict adherence to all safety protocols is mandatory.

### Introduction

**Dinosam** (CAS No: 4097-36-3) is a dinitrophenolic compound originally developed as a herbicide. Its primary mechanism of action is the uncoupling of oxidative phosphorylation, which disrupts ATP synthesis in mitochondria.<sup>[1][2]</sup> This leads to a rapid depletion of cellular energy and can induce cell death. More recent research has suggested potential applications for **Dinosam** and similar compounds in other areas, including as kinase inhibitors in cancer therapy.<sup>[3]</sup> This document provides detailed guidelines for the safe handling, use, and disposal of **Dinosam** in a research context.

### Chemical and Physical Properties

A summary of the key chemical and physical properties of **Dinosam** is provided in the table below. This information is crucial for safe handling and storage.

Property	Value	Reference
CAS Number	4097-36-3	[3][4][5]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub> O <sub>5</sub>	[3][4][5]
Molecular Weight	254.24 g/mol	[4][5]
Appearance	Yellow crystalline solid or oil	[3]
Boiling Point	333.2°C at 760 mmHg	[4]
Flash Point	136.5°C	[4]
Density	1.306 g/cm <sup>3</sup>	[4]
Solubility	Slightly soluble in water; soluble in ether and solutions of sodium or potassium hydroxide.	
Vapor Pressure	7.15E-05 mmHg at 25°C	[4]

## Safety and Handling

**Dinosam** is acutely toxic if inhaled, ingested, or absorbed through the skin. It can cause severe skin and eye irritation.[6] Early symptoms of exposure may include fatigue, excessive sweating, and thirst.[7][8]

## Personal Protective Equipment (PPE)

When handling **Dinosam** in any form (solid or in solution), the following PPE is mandatory:

- Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn.
- Eye Protection: Safety goggles or a face shield are required.
- Lab Coat: A lab coat must be worn and buttoned.

- Respiratory Protection: Work should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.

## Engineering Controls

- Fume Hood: All work with **Dinosam**, including weighing, solution preparation, and experimental procedures, must be performed in a properly functioning chemical fume hood.
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily accessible in the immediate work area.

## Spill Procedures

In the event of a **Dinosam** spill:

- Evacuate: Immediately evacuate the area and alert others.
- Isolate: Secure the area to prevent entry.
- Decontaminate (if trained): If the spill is small and you are trained to handle it, wear appropriate PPE. Cover the spill with an absorbent material (e.g., vermiculite or sand).
- Collect: Carefully sweep the absorbed material into a designated hazardous waste container. Avoid creating dust.
- Clean: Clean the spill area with a 2-5% solution of soda ash, followed by soap and water.<sup>[9]</sup>
- Dispose: All materials used for cleanup must be disposed of as hazardous waste.
- Report: Report the spill to your institution's Environmental Health and Safety (EHS) department.

## Experimental Protocols

The following are general protocols that can be adapted for specific research needs. It is crucial to perform small-scale pilot experiments to determine the optimal concentrations and conditions for your specific cell lines or experimental systems.

## Preparation of Dinosam Stock Solution

Materials:

- **Dinosam** (solid)
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Chemical fume hood
- Appropriate PPE

Procedure:

- In a chemical fume hood, carefully weigh the desired amount of **Dinosam** powder.
- Dissolve the **Dinosam** in a suitable volume of DMSO to create a high-concentration stock solution (e.g., 10 mM or 100 mM). Ensure complete dissolution.
- Aliquot the stock solution into sterile, amber microcentrifuge tubes to protect it from light and to avoid repeated freeze-thaw cycles.
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution aliquots at -20°C or -80°C.

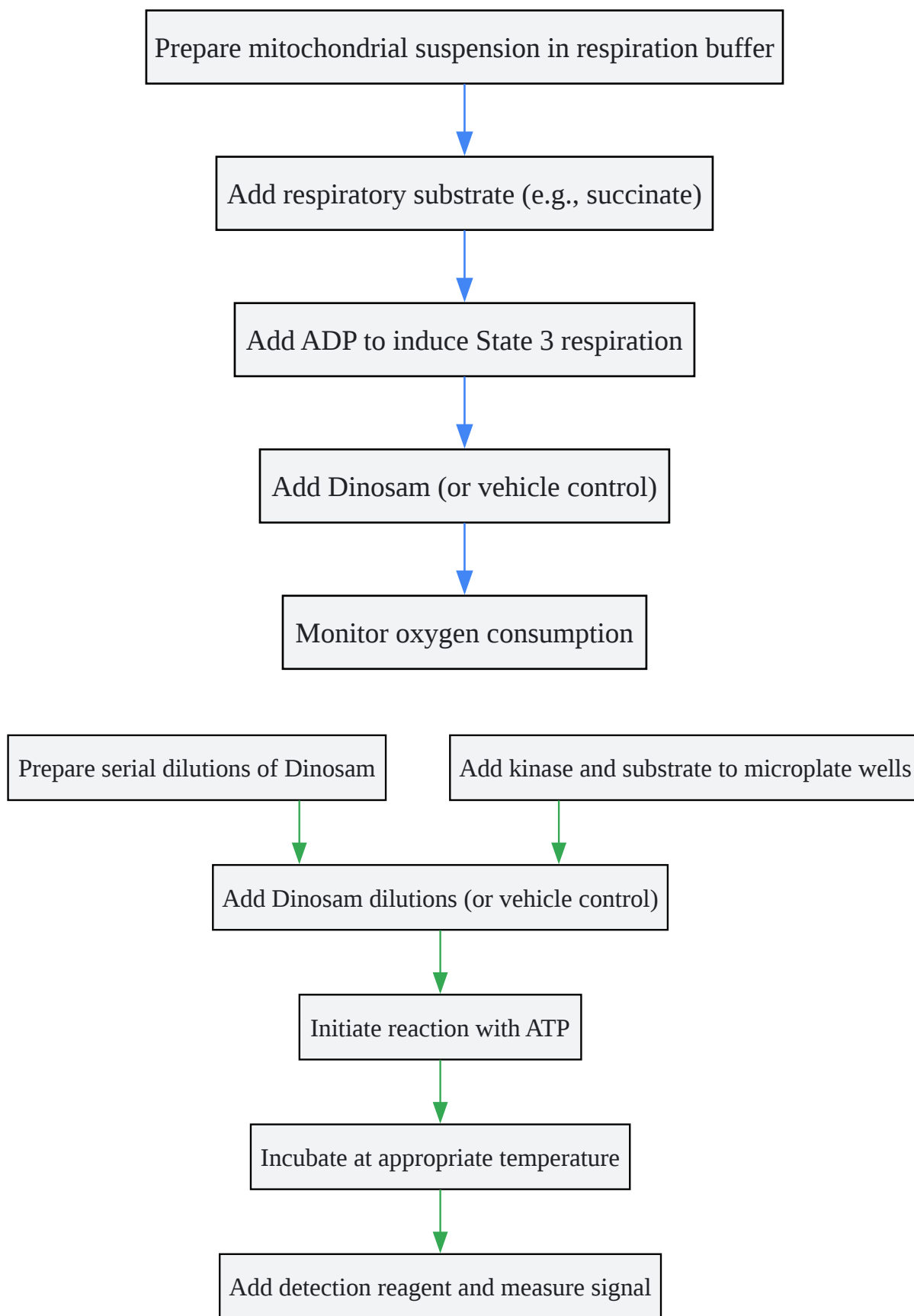
## In Vitro Assay for Uncoupling of Oxidative Phosphorylation (General Protocol)

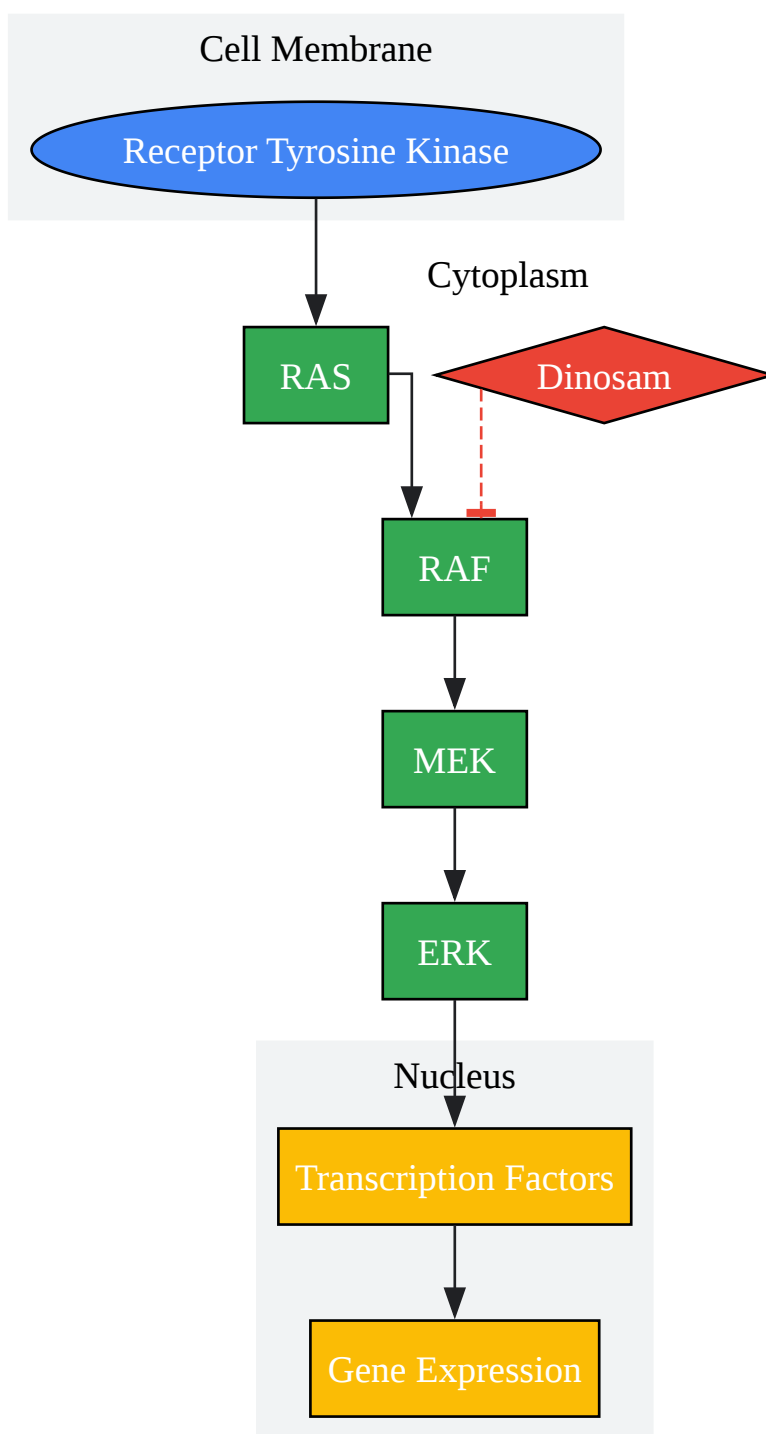
This protocol provides a general framework for assessing the uncoupling activity of **Dinosam** in isolated mitochondria.

Materials:

- Isolated mitochondria
- Respiration buffer (e.g., containing KCl,  $\text{KH}_2\text{PO}_4$ ,  $\text{MgCl}_2$ , EGTA, and a respiratory substrate like succinate)
- ADP solution
- **Dinosam** stock solution
- Oxygen electrode system (e.g., Clark-type electrode)

Workflow:





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- To cite this document: BenchChem. [guidelines for safe handling and disposal of Dinosam]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1213061#guidelines-for-safe-handling-and-disposal-of-dinosam]

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